

# Essential Safety and Operational Guide for Handling Strontium Titanate

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## Compound of Interest

Compound Name: *Strontium titanate*

CAS No.: 12060-59-2

Cat. No.: B083085

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This guide provides immediate safety, handling, and disposal protocols for **Strontium Titanate**, designed for laboratory professionals. Adherence to these procedures is critical for ensuring a safe research environment.

## Health Hazard Information

**Strontium titanate** is considered a hazardous substance.[1] Acute exposure may cause skin and eye irritation.[2][3] Inhalation of dust can lead to respiratory irritation, coughing, and shortness of breath.[1][2][3] While the full toxicological properties are not completely known, prolonged or repeated exposure to dust may lead to more severe respiratory conditions.[1][2] Accidental ingestion may be harmful to health.[1]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Strontium Titanate** to minimize exposure:

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved.[3][4][5]	Protects against dust particles and potential splashes.
Hand Protection	Impervious gloves (e.g., nitrile) tested to relevant standards like EN 374 or ASTM F739.[1][3][4]	Prevents skin contact with the material.
Respiratory Protection	NIOSH-approved respirator (e.g., N95 or higher) for nuisance exposures to dust.[3][6] For higher-level protection, use cartridges like OV/AG/P99 (US) or ABEK-P2 (EU EN 143).[3][4]	Minimizes the inhalation of harmful dust particles.
Body Protection	Laboratory coat, apron, or other impervious clothing.[2][3]	Protects skin from accidental contact and contamination of personal clothing.

## Operational Plan: Step-by-Step Handling Procedure

### 1. Preparation:

- Ensure the work area is well-ventilated, preferably using a fume hood or an area with local exhaust ventilation.[1][2][3]
- Verify that an eye wash station and safety shower are readily accessible.[2]
- Assemble all necessary PPE and ensure it is in good condition.

### 2. Handling:

- Avoid all personal contact with the material, including inhalation of dust.[1]
- Do not eat, drink, or smoke in the handling area.[1]

- Keep the container of **Strontium Titanate** tightly closed when not in use.[\[2\]](#)[\[3\]](#)
- Avoid the formation and accumulation of dust during handling.[\[1\]](#)[\[3\]](#)

### 3. Post-Handling:

- Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[2\]](#)
- Launder any contaminated work clothes separately from other clothing.[\[1\]](#)
- Clean the work area to prevent secondary contamination.

## Spill and Emergency Procedures

### Minor Spills:

- Eliminate all ignition sources.
- Put on appropriate PPE.
- Use dry clean-up methods to avoid generating dust.[\[1\]](#)
- Collect the spilled material into a suitable, labeled container for disposal.[\[1\]](#)[\[2\]](#)

### Major Spills:

- Evacuate personnel from the immediate area.
- Alert emergency responders and inform them of the location and nature of the hazard.[\[1\]](#)
- Wear full protective clothing and respiratory protection before entering the spill area.
- Prevent the spillage from entering drains or waterways.[\[1\]](#)
- Contain and collect the material using dry methods.

### First Aid:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen and seek medical attention.[2][4]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[2][3][4]
- Ingestion: Do NOT induce vomiting. Give 1-2 glasses of water or milk and seek medical attention.[2]

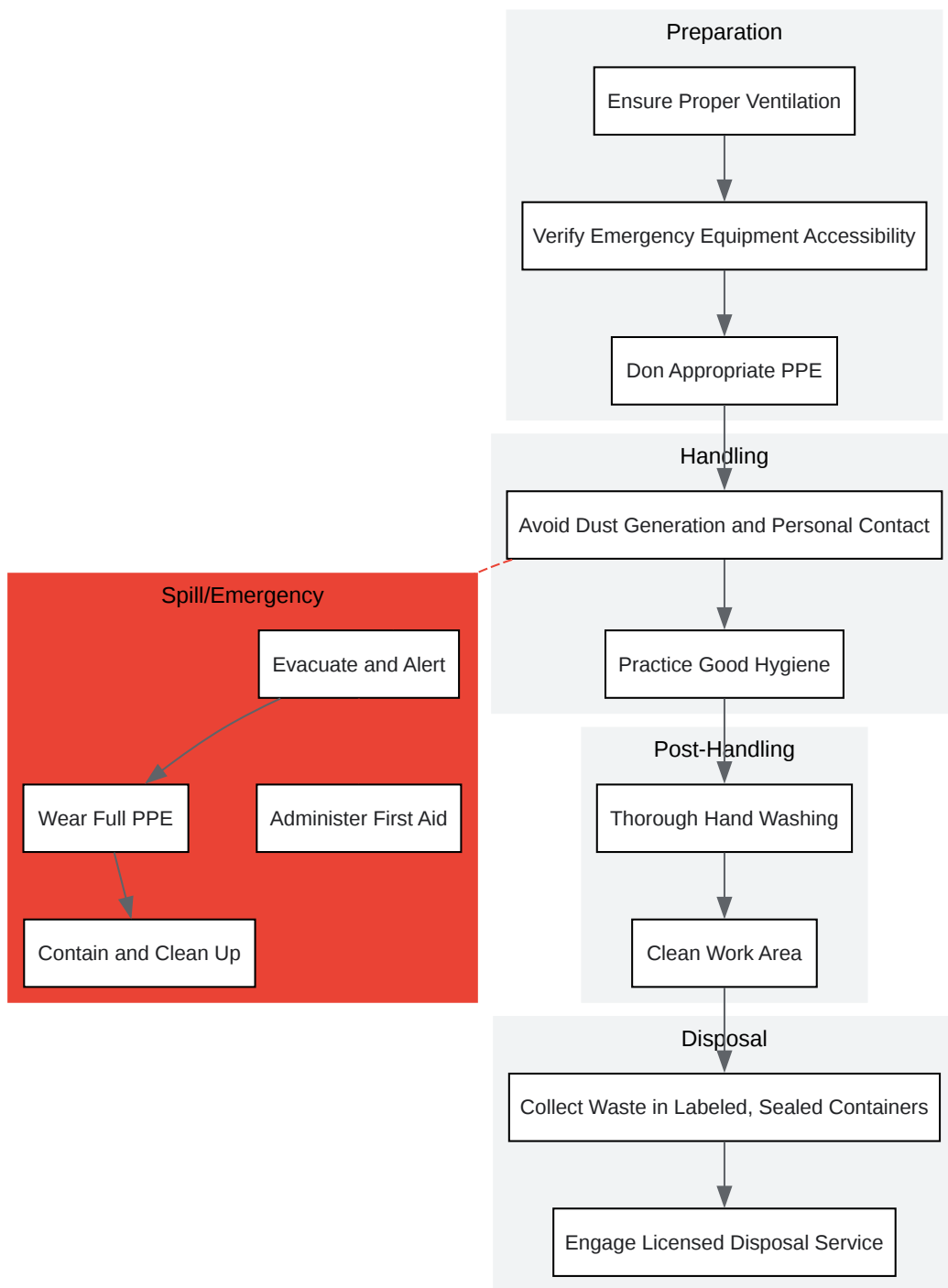
## Disposal Plan

All waste containing **Strontium Titanate** must be handled in accordance with local, state, and federal regulations.[1]

- Collect waste material in a clearly labeled, sealed container.
- Do not dispose of **Strontium Titanate** down the drain.[1][3]
- Contact a licensed professional waste disposal service for proper disposal.[3][4]

## Strontium Titanate Handling and Disposal Workflow

Strontium Titanate Handling and Disposal Workflow



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Caption: Workflow for safe handling and disposal of **Strontium Titanate**.

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